

Application Notes and Protocols for 5-Pyrimidylboronic Acid

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Compound of Interest

Compound Name: **5-Pyrimidylboronic acid**

Cat. No.: **B108616**

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For Researchers, Scientists, and Drug Development Professionals

These notes provide comprehensive guidance on the safe handling, storage, and application of **5-Pyrimidylboronic acid** (CAS No. 109299-78-7), a versatile building block in organic synthesis and medicinal chemistry. Adherence to these protocols is crucial for ensuring laboratory safety and experimental success.

Application Notes

5-Pyrimidylboronic acid is a key reagent in modern synthetic chemistry, valued for its role in forming carbon-carbon and carbon-heteroatom bonds. Its primary applications are in:

- Drug Development: The pyrimidine scaffold is a "privileged structure" in medicinal chemistry, appearing in numerous biologically active compounds. **5-Pyrimidylboronic acid** serves as a critical intermediate for synthesizing targeted therapies, particularly in oncology and virology. [\[1\]](#)
- Organic Synthesis: It is most prominently used in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions. [\[2\]](#) This reaction allows for the efficient and selective connection of the pyrimidine unit to various aryl or heteroaryl halides, enabling the construction of complex molecular architectures. [\[2\]](#)
- Materials Science: This compound is also utilized in creating functionalized polymers and developing advanced materials with specific electronic and photonic properties. [\[1\]](#)

- Sensor Technology: Its properties are leveraged in the development of chemical sensors, including those for glucose detection.[1]

Safety and Hazard Information

5-Pyrimidylboronic acid is a chemical that must be handled with care. The following tables summarize its key identifiers and hazard information.

Chemical and Physical Properties

Property	Value	Reference
CAS Number	109299-78-7	--INVALID-LINK--
Molecular Formula	C ₄ H ₅ BN ₂ O ₂	--INVALID-LINK--
Molecular Weight	123.91 g/mol	--INVALID-LINK--
Appearance	White to off-white or orange to green powder/crystal	--INVALID-LINK--, --INVALID-LINK--
Melting Point	110-114 °C	--INVALID-LINK--
Boiling Point	334.7 ± 34.0 °C (Predicted)	--INVALID-LINK--
Solubility	Soluble in Methanol, DMSO, THF, Ether	--INVALID-LINK--

GHS Hazard and Precautionary Statements

GHS Classification	Hazard Statements	Precautionary Statements
Skin Irritation (Category 2)	H315: Causes skin irritation.	P261: Avoid breathing dust.
Eye Irritation (Category 2A) / Eye Damage (Category 1)	H319: Causes serious eye irritation. / H318: Causes serious eye damage.	P280: Wear protective gloves/protective clothing/eye protection/face protection.
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation.	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Acute Toxicity, Oral (Category 3)	H301: Toxic if swallowed.	P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
	P405: Store locked up.	
	P501: Dispose of contents/container to an approved waste disposal plant.	

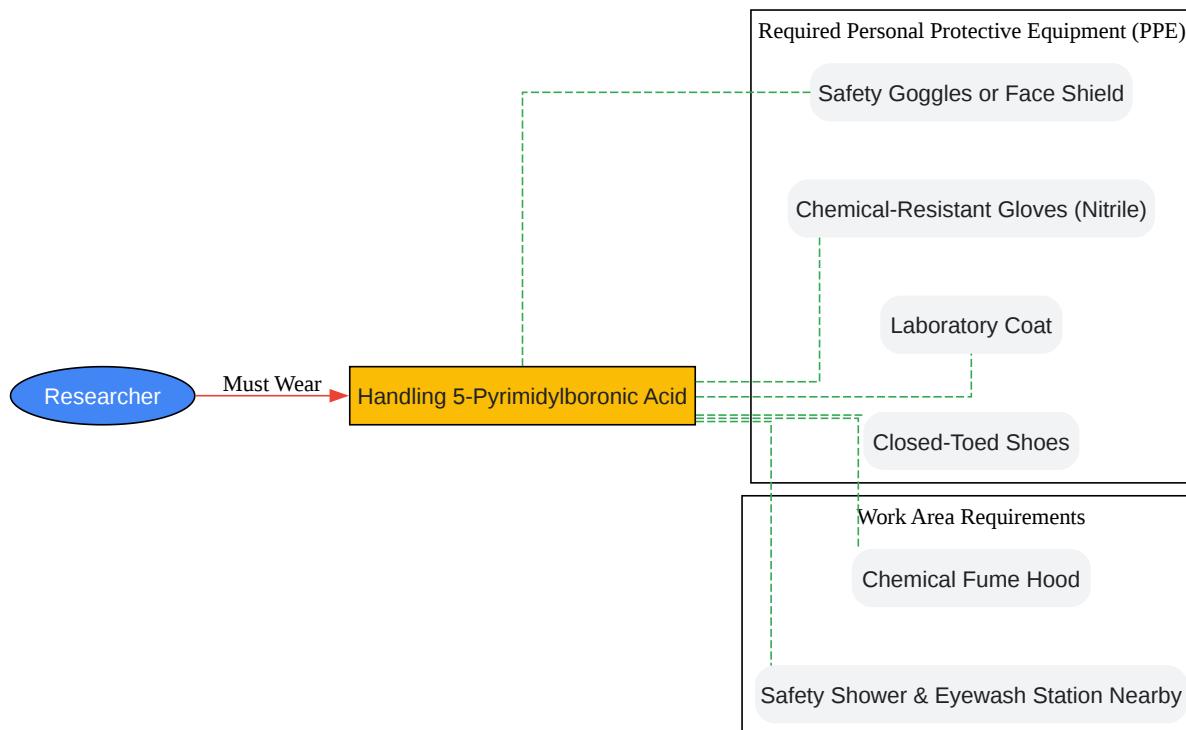
Data compiled from multiple Safety Data Sheets (SDS). Hazard classifications may vary slightly between suppliers.

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is mandatory to minimize risks associated with **5-Pyrimidylboronic acid**.

Personal Protective Equipment (PPE)

A diagram illustrating the necessary PPE for handling **5-Pyrimidylboronic acid**.



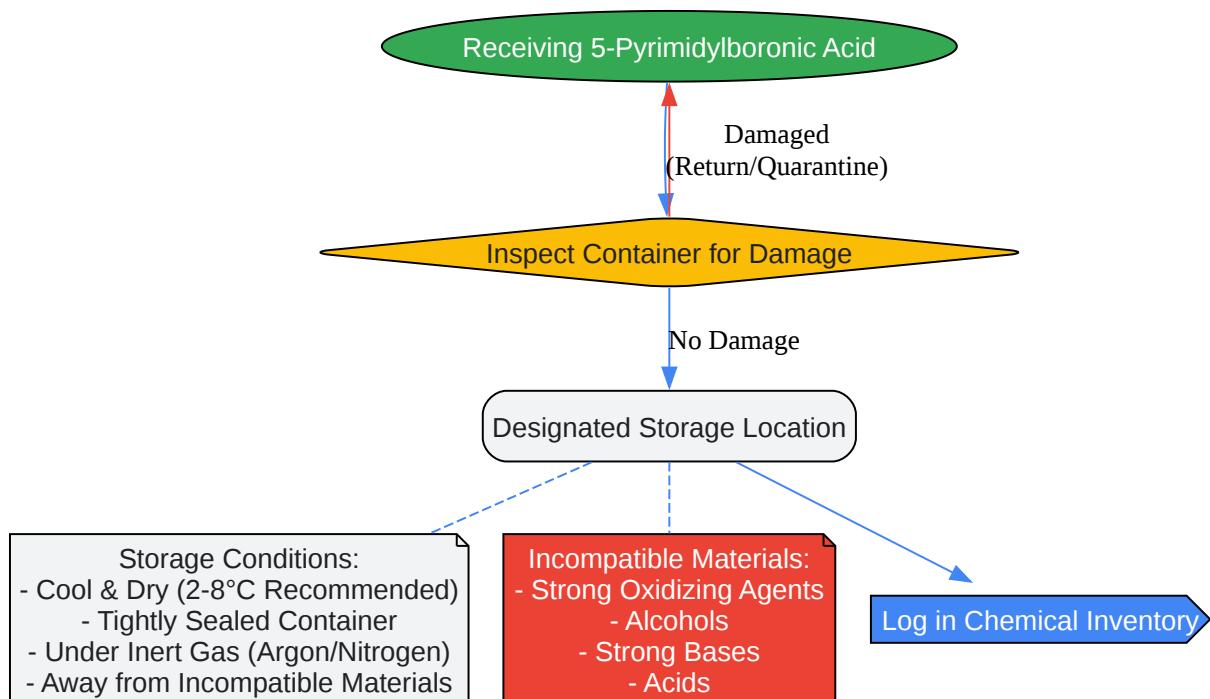
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Caption: Required PPE and engineering controls for handling **5-Pyrimidylboronic acid**.

Storage Protocol

Proper storage is critical to maintain the stability and purity of **5-Pyrimidylboronic acid**.

A logical diagram for the safe storage of **5-Pyrimidylboronic acid**.

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Caption: Decision workflow for the correct storage of **5-Pyrimidylboronic acid**.

Storage Recommendations:

- Temperature: Store in a refrigerator at 2-8°C or in a freezer.^[3]
- Atmosphere: Keep under an inert gas like nitrogen or argon to prevent degradation.^[3]
- Container: The container must be kept tightly closed to protect from moisture and air.
- Incompatibilities: Store away from strong oxidizing agents, alcohols, strong bases, and acids.
^{[4][5]}

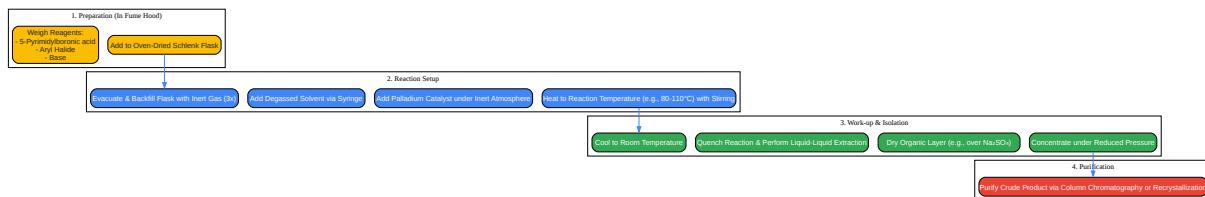
Experimental Protocol: Suzuki-Miyaura Coupling

This protocol provides a general procedure for using **5-Pyrimidylboronic acid** in a Suzuki-Miyaura cross-coupling reaction. Note: This is a representative protocol; reaction conditions (catalyst, base, solvent, temperature) may require optimization for specific substrates.

Materials and Reagents

- **5-Pyrimidylboronic acid**
- Aryl or heteroaryl halide (e.g., 5-bromopyrimidine)
- Palladium catalyst (e.g., $\text{Pd}(\text{dppf})\text{Cl}_2$, $\text{Pd}(\text{PPh}_3)_4$)
- Base (e.g., K_3PO_4 , Na_2CO_3 , Cs_2CO_3)
- Anhydrous, degassed solvent (e.g., 1,4-dioxane, DMF, Toluene/Ethanol/ H_2O mixture)
- Inert gas (Argon or Nitrogen)
- Standard glassware for inert atmosphere reactions (e.g., Schlenk flask)
- Magnetic stirrer and heating plate/oil bath

Experimental Workflow Diagram



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Caption: General workflow for a Suzuki-Miyaura cross-coupling reaction.

Step-by-Step Procedure

- **Vessel Preparation:** Ensure all glassware is oven-dried to remove moisture. Assemble the reaction apparatus (e.g., Schlenk flask with a condenser and magnetic stir bar) in a chemical fume hood.
- **Reagent Addition:** To the Schlenk flask, add **5-Pyrimidylboronic acid** (1.0 - 1.5 equivalents), the aryl/heteroaryl halide (1.0 equivalent), and the base (2.0 - 3.0 equivalents).
- **Inerting the System:** Seal the flask and cycle between vacuum and backfilling with an inert gas (Argon or Nitrogen) three times to create an oxygen-free atmosphere.

- Solvent and Catalyst Addition: Under a positive pressure of inert gas, add the degassed solvent via a syringe. Subsequently, add the palladium catalyst (typically 1-5 mol%).
- Reaction: Heat the reaction mixture to the desired temperature (e.g., 80-110 °C) with vigorous stirring. Monitor the reaction's progress using an appropriate technique like TLC or LC-MS.
- Work-up: Once the reaction is complete, cool the mixture to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and then brine.
- Isolation: Separate the organic layer, dry it over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent under reduced pressure.
- Purification: Purify the resulting crude product by flash column chromatography on silica gel or by recrystallization to obtain the pure coupled product.

Waste Disposal

All waste containing **5-Pyrimidylboronic acid** or its byproducts should be treated as hazardous chemical waste.

- Solid Waste: Collect in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect solvent and aqueous waste in separate, appropriate, and clearly labeled hazardous waste containers. Do not mix with other waste streams unless permitted by your institution's Environmental Health and Safety (EHS) department.
- Disposal: Arrange for pickup and disposal through your institution's EHS-approved procedures.

Disclaimer: This document is intended as a guide and does not replace a thorough review of the Safety Data Sheet (SDS) provided by the supplier. Always perform a risk assessment before starting any new experimental procedure.

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